

# Hept-5-en-1-yne chemical structure and properties

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## Compound of Interest

Compound Name: Hept-5-en-1-yne

Cat. No.: B15418405

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## An In-depth Technical Guide to Hept-5-en-1-yne

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Hept-5-en-1-yne** is an organic molecule belonging to the enyne class of compounds, characterized by the presence of both a double (alkene) and a triple (alkyne) bond within its carbon skeleton. Specifically, it is a seven-carbon chain with a terminal alkyne at position 1 and a double bond at position 5. This arrangement of functional groups makes **Hept-5-en-1-yne** a versatile building block in organic synthesis, with potential applications in the construction of more complex molecules, including those of pharmaceutical interest. This guide provides a comprehensive overview of its chemical structure, properties, and synthetic methodologies.

### Chemical Structure and Properties

The chemical structure of **Hept-5-en-1-yne** is characterized by a seven-carbon chain containing a terminal triple bond and a double bond at the fifth carbon. The presence of the double bond allows for the existence of (E) and (Z) stereoisomers.

Caption: Chemical structure of **Hept-5-en-1-yne**.

### Physical and Chemical Properties

Quantitative data for **Hept-5-en-1-yne** is primarily based on computational models, with some experimental data available for its stereoisomer, (E)-**hept-5-en-1-yne**. A summary of these properties is presented below.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>10</sub>	PubChem[1]
Molecular Weight	94.15 g/mol	PubChem[1]
IUPAC Name	hept-5-en-1-yne	PubChem[1]
CAS Number	127130-69-2	PubChem[1]
Topological Polar Surface Area	0 Å <sup>2</sup>	PubChem[1]
Complexity	89.9	PubChem[1]
Monoisotopic Mass	94.078250319 Da	PubChem[1]
XLogP3	2.1	PubChem[1]

Note: Most physical properties such as boiling point and density are not experimentally determined for **Hept-5-en-1-yne** in the available literature. For a related isomer, hept-1-en-6-yne, a boiling point of approximately 110-112°C and a density of about 0.75 g/cm<sup>3</sup> have been reported.

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Hept-5-en-1-yne**. While a complete set of experimental spectra for the parent compound is not readily available, data for the (E)-isomer provides valuable insight.

Data Type	Description
<sup>13</sup> C NMR	Spectral data available for (E)-hept-5-en-1-yne.
GC-MS	Gas Chromatography-Mass Spectrometry data available for (E)-hept-5-en-1-yne.

## Synthesis of Hept-5-en-1-yne

The synthesis of enynes like **Hept-5-en-1-yne** can be achieved through various modern organic chemistry reactions. Palladium-catalyzed cross-coupling reactions are among the most efficient and widely used methods. The Sonogashira coupling, which involves the coupling of a terminal alkyne with a vinyl halide, is a particularly suitable method.

### General Experimental Protocol: Sonogashira Coupling

This protocol describes a general procedure for the synthesis of an enyne, which can be adapted for the synthesis of **Hept-5-en-1-yne** by selecting the appropriate starting materials (e.g., propyne and 1-bromo-but-2-ene).

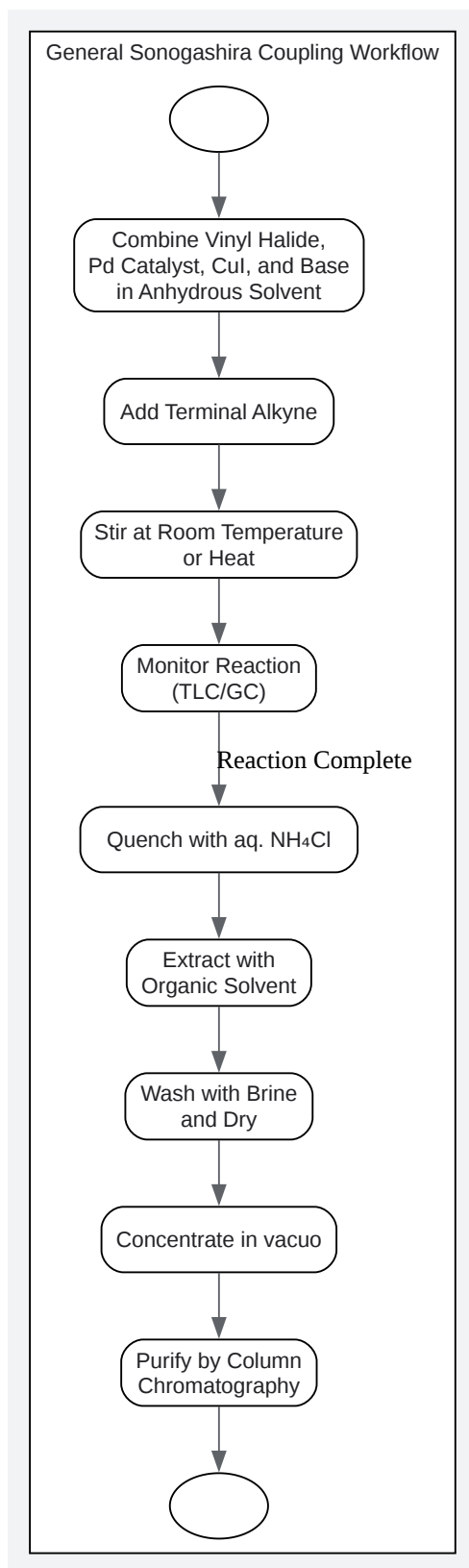
Materials:

- Vinyl halide (e.g., 1-bromo-but-2-ene)
- Terminal alkyne (e.g., propyne or its synthetic equivalent)
- Palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$  or  $\text{PdCl}_2(\text{PPh}_3)_2$ )
- Copper(I) salt (e.g.,  $\text{CuI}$ )
- Amine base (e.g., triethylamine or diisopropylamine)
- Anhydrous solvent (e.g., THF or DMF)

Procedure:

- To a dried flask under an inert atmosphere (e.g., nitrogen or argon), add the vinyl halide and the solvent.
- Add the palladium catalyst and the copper(I) salt to the reaction mixture.
- Add the amine base, followed by the terminal alkyne.
- Stir the reaction mixture at room temperature or with gentle heating until the reaction is complete (monitored by TLC or GC).

- Upon completion, quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired enyne.



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## References

- 1. chem.libretexts.org [chem.libretexts.org]
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